

An In-depth Technical Guide to (2S,4S)-(+)-2,4-Pentanediol

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Compound of Interest

Compound Name: (2S,4S)-(+)-2,4-Pentanediol

Cat. No.: B1311130

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CAS Number: 72345-23-4 Synonyms: (2S,4S)-(+)-2,4-Dihydroxypentane

This guide provides comprehensive technical information on **(2S,4S)-(+)-2,4-Pentanediol**, a versatile chiral building block essential for researchers, scientists, and professionals in drug development and fine chemical synthesis.

Chemical and Physical Properties

(2S,4S)-(+)-2,4-Pentanediol is a chiral diol recognized for its unique stereochemistry, which is instrumental in asymmetric synthesis.^[1] Its physical and chemical properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₅ H ₁₂ O ₂	[2][3]
Molecular Weight	104.15 g/mol	[3][4]
Appearance	White to off-white crystalline powder	[3]
Melting Point	45 - 51 °C	[3][5]
Boiling Point	201 - 202 °C	[2]
Density	0.95 g/mL at 25 °C	[2]
Optical Rotation	[α] ²⁰ /D = +54° (c=10 in EtOH)	[3]
Refractive Index (n ²⁰ /D)	1.435	[2]
Solubility	Fully miscible in water.	[2]
Purity	Typically ≥ 98% (GC)	[3][6]

Synthesis and Production

The most efficient method for producing enantiomerically pure **(2S,4S)-(+)-2,4-Pentanediol** is through the catalytic asymmetric hydrogenation of acetylacetone (2,4-pentanedione).[4][7] This process is highly valued for its ability to achieve high enantiomeric excess (>99%).[4]

Key Synthesis Method: Asymmetric Hydrogenation of Acetylacetone.

This reaction is commonly catalyzed by a Ruthenium-BINAP complex, such as [Ru₂Cl₄((R)-BINAP)₂(NEt₃)], which is considered a gold standard for this transformation.[4] The process operates under mild temperature and pressure conditions, making it suitable for industrial-scale production.[4] An alternative approach involves the use of ketoreductase (KRED) enzymes for the asymmetric reduction of acetylacetone, which is a powerful technique for synthesizing chiral diols.[8]

Below is a generalized experimental protocol for the catalytic hydrogenation.

Experimental Protocol: Asymmetric Hydrogenation of Acetylacetone

Objective: To synthesize **(2S,4S)-(+)-2,4-Pentanediol** with high enantiomeric purity.

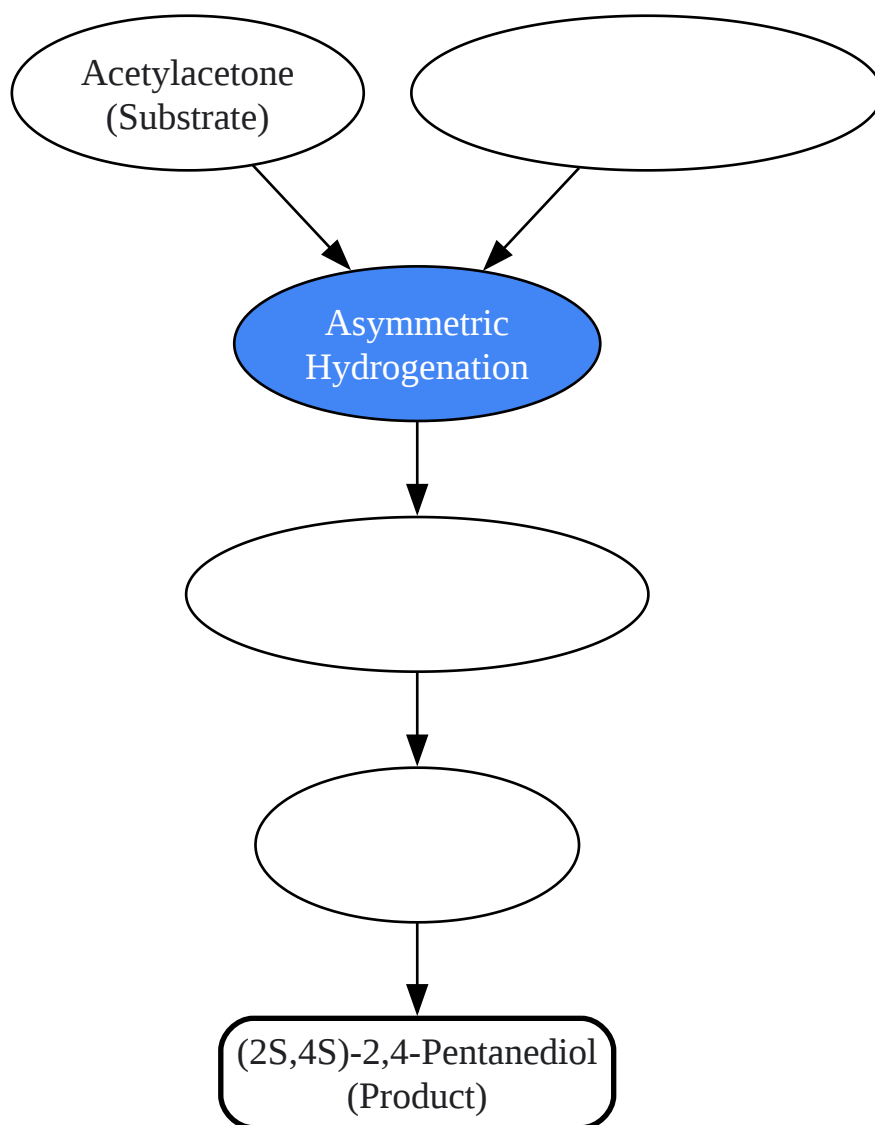
Materials:

- Acetylacetone (2,4-pentanedione)
- Ruthenium-BINAP catalyst (e.g., $[\text{Ru}_2\text{Cl}_4((\text{R})\text{-BINAP})_2(\text{NEt}_3)]$)
- Methanol (or other suitable solvent)
- Hydrogen gas (H_2)
- Reaction vessel (autoclave) suitable for hydrogenation
- Standard laboratory glassware and purification equipment (e.g., distillation apparatus, chromatography columns)

Procedure:

- **Catalyst Preparation & Reaction Setup:** In a glovebox or under an inert atmosphere, charge the autoclave with the Ruthenium-BINAP catalyst and the solvent (e.g., methanol).
- **Substrate Addition:** Add the substrate, acetylacetone, to the reaction vessel.
- **Hydrogenation:** Seal the autoclave and purge it several times with hydrogen gas. Pressurize the vessel to the desired H_2 pressure and begin stirring. Maintain the reaction at a controlled temperature.
- **Reaction Monitoring:** Monitor the reaction progress by taking aliquots and analyzing them using techniques such as Gas Chromatography (GC) or Thin Layer Chromatography (TLC) to confirm the consumption of the starting material.
- **Work-up:** Once the reaction is complete, carefully depressurize the autoclave. Filter the reaction mixture to remove the catalyst.
- **Purification:** Remove the solvent from the filtrate under reduced pressure. The crude product can be purified by distillation or column chromatography to yield pure **(2S,4S)-(+)-2,4-Pentanediol**.

- Characterization: Confirm the identity and purity of the final product using NMR spectroscopy, and determine the enantiomeric excess using chiral GC or HPLC.



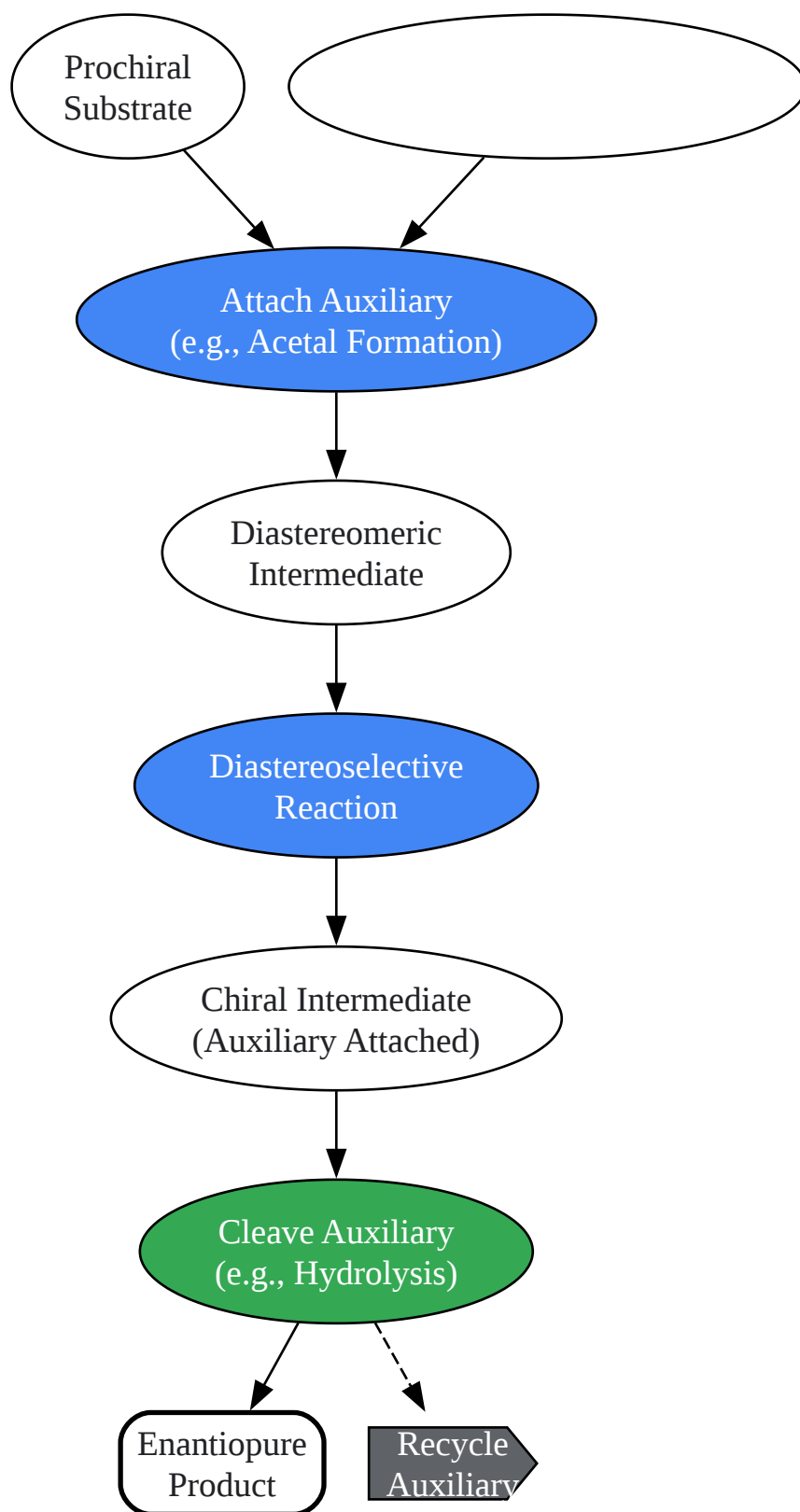
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Applications in Research and Development

(2S,4S)-(+)-2,4-Pentanediol is a cornerstone in modern asymmetric synthesis, primarily utilized for its C_2 symmetry and the reactivity of its hydroxyl groups.

- Chiral Auxiliary: It serves as a powerful chiral auxiliary, a molecule temporarily incorporated into a synthesis to guide a chemical reaction towards a specific stereoisomer.^{[1][3]} After the desired stereocenter is created, the auxiliary can be cleaved and recycled.

- Chiral Ligand Synthesis: The diol is a precursor for synthesizing chiral ligands, which are crucial in catalysis for producing enantiomerically pure compounds.[8]
- Pharmaceutical Development: As a versatile building block, it is used in the synthesis of pharmaceuticals, helping to enhance drug efficacy and stability by controlling stereochemistry.[3][4]
- Material Science: It can be used as a monomer in the synthesis of biodegradable polymers with potential applications in drug delivery and sustainable materials.[4]



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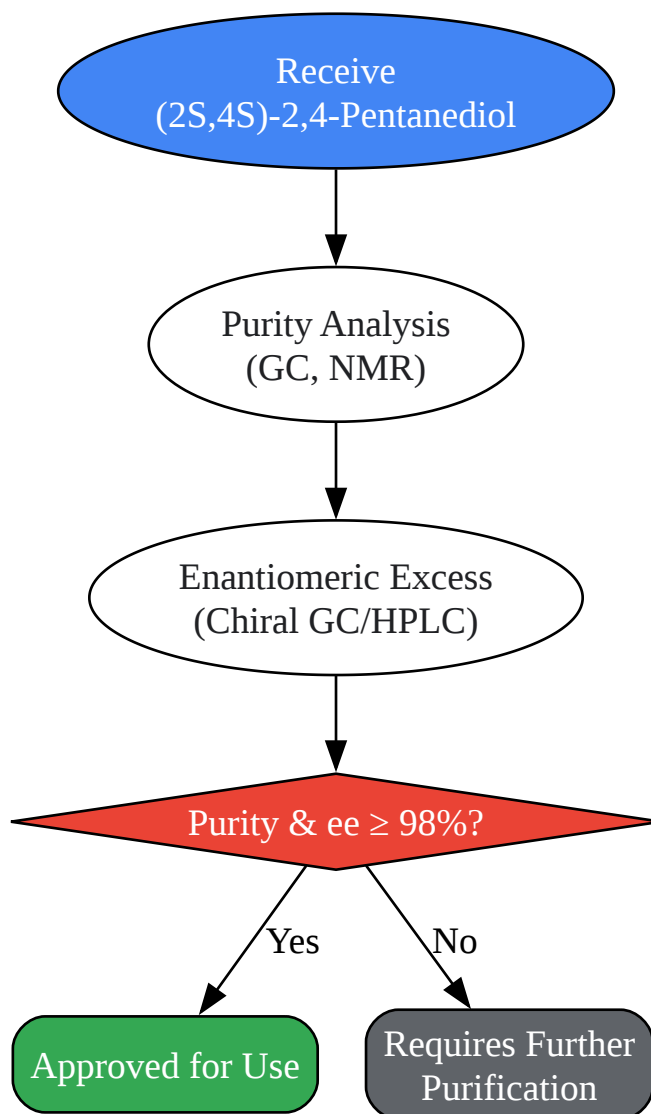
Safety and Handling

Proper handling of **(2S,4S)-(+)-2,4-Pentanediol** is crucial to ensure laboratory safety. The following guidelines are based on standard Safety Data Sheets (SDS).

Aspect	Recommendation	Reference
Personal Protective Equipment (PPE)	Wear protective gloves, safety glasses, and a lab coat. A dust respirator should be used if dust is generated.	[6]
Handling	Handle in a well-ventilated area. Use a local exhaust system if dust or aerosols will be generated. Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.	[6]
Storage	Keep container tightly closed. Store in a dry, cool, and well-ventilated place between 2°C and 8°C.	[3][6]
First Aid (Inhalation)	Remove victim to fresh air and keep at rest. Seek medical attention if you feel unwell.	[6]
First Aid (Skin Contact)	Remove contaminated clothing immediately. Rinse skin with water. If irritation or rash occurs, seek medical attention.	[6]
First Aid (Eye Contact)	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.	[6]
First Aid (Ingestion)	Rinse mouth. Seek medical attention if you feel unwell.	[6]

Quality Control

Ensuring the purity and stereochemical integrity of **(2S,4S)-(+)-2,4-Pentanediol** is critical for its successful application. A typical quality control workflow is outlined below.



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